

1-Tetradecene molecular weight and formula

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Compound of Interest

Compound Name: 1-Tetradecene

Cat. No.: B072687

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In-Depth Technical Guide: 1-Tetradecene

This guide provides an in-depth overview of the fundamental physicochemical properties of **1-tetradecene**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

1-Tetradecene is an unbranched alkene with the chemical formula C₁₄H₂₈.^{[1][2][3]} It is characterized by a fourteen-carbon chain with a single double bond at the primary position.^[1] The linear formula for **1-tetradecene** is CH₃(CH₂)₁₁CH=CH₂.^[1]

A comprehensive summary of its molecular properties is presented in the table below.

| Property | Value | Source |
|-------------------------|---|----------------------|
| Molecular Formula | C ₁₄ H ₂₈ | ^{[1][2][3]} |
| Linear Formula | CH ₃ (CH ₂) ₁₁ CH=CH ₂ | ^[1] |
| Molecular Weight | 196.37 g/mol | ^{[1][3]} |
| Molecular Weight (NIST) | 196.3721 | ^[2] |

Experimental Protocols

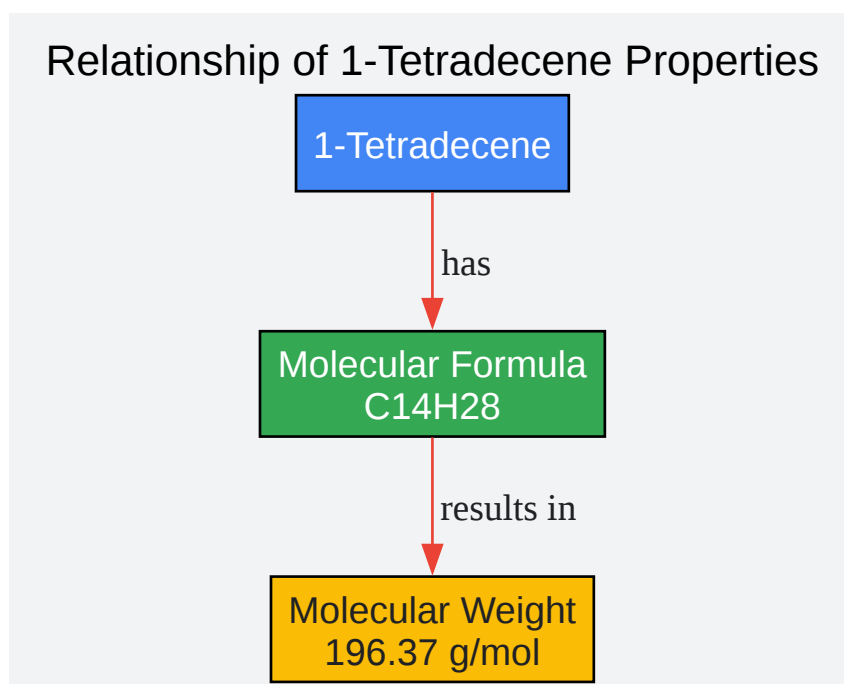
Detailed experimental methodologies for determining the physicochemical properties of alkenes like **1-tetradecene** are well-established in the scientific literature. Key experimental

techniques would include:

- Mass Spectrometry (MS): To determine the molecular weight, high-resolution mass spectrometry is employed. The substance is ionized, and the mass-to-charge ratio of the resulting ions is measured, allowing for the precise determination of the molecular mass.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to elucidate the chemical structure. The chemical shifts, coupling constants, and integration of the signals provide detailed information about the connectivity of atoms and the position of the double bond.
- Gas Chromatography (GC): The purity of **1-tetradecene** can be assessed using gas chromatography. The retention time of the compound is compared to that of a known standard.

Visualizing Molecular Relationships

The following diagram illustrates the logical relationship between the common name, chemical formula, and molecular weight of **1-tetradecene**.



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Core properties of **1-Tetradecene**.

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References

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